

Mcl1-IN-11 reconstitution instructions for research

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Compound of Interest

Compound Name: Mcl1-IN-11

Cat. No.: B15584156

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Application Notes and Protocols for Mcl1-IN-11 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed instructions for the reconstitution and use of **Mcl1-IN-11**, a potent inhibitor of the Myeloid Cell Leukemia 1 (Mcl-1) protein. The following protocols are intended for research purposes to facilitate the investigation of Mcl-1's role in various biological processes, particularly in the context of cancer research and drug development.

Reconstitution of Mcl1-IN-11

Proper reconstitution of **Mcl1-IN-11** is critical for maintaining its stability and ensuring accurate experimental results. The following guidelines are based on general practices for similar small molecule inhibitors.

Storage of Lyophilized Powder: Upon receipt, store the lyophilized **Mcl1-IN-11** powder at -20°C for short-term storage or -80°C for long-term storage.

Preparation of Stock Solutions: It is recommended to prepare a high-concentration stock solution in an appropriate organic solvent. Dimethyl sulfoxide (DMSO) is a commonly used solvent for in vitro studies.

Table 1: Reconstitution and Storage Recommendations

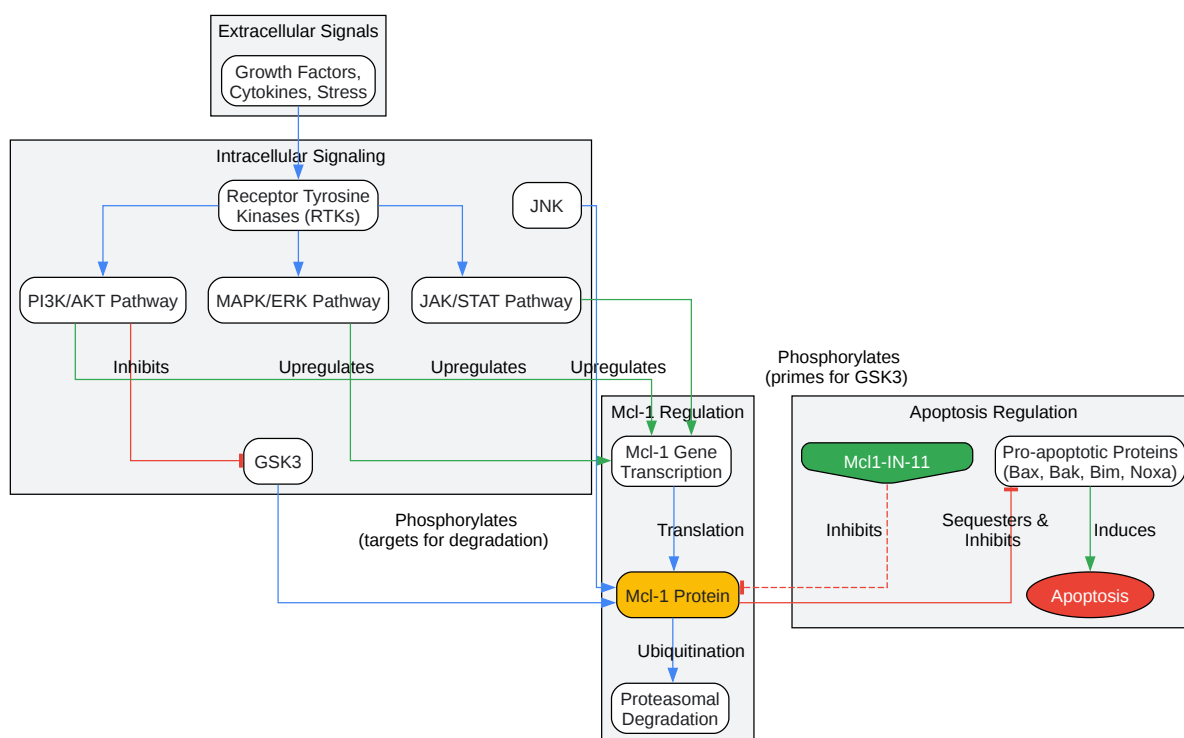
| Parameter | Recommendation |
|-----------------------------|---|
| Solvent for Stock Solution | DMSO |
| Typical Stock Concentration | 10 mM |
| Storage of Stock Solution | Aliquot and store at -80°C. |
| Storage Duration | Up to 6 months at -80°C or 1 month at -20°C.[1] |
| Avoid | Repeated freeze-thaw cycles. |

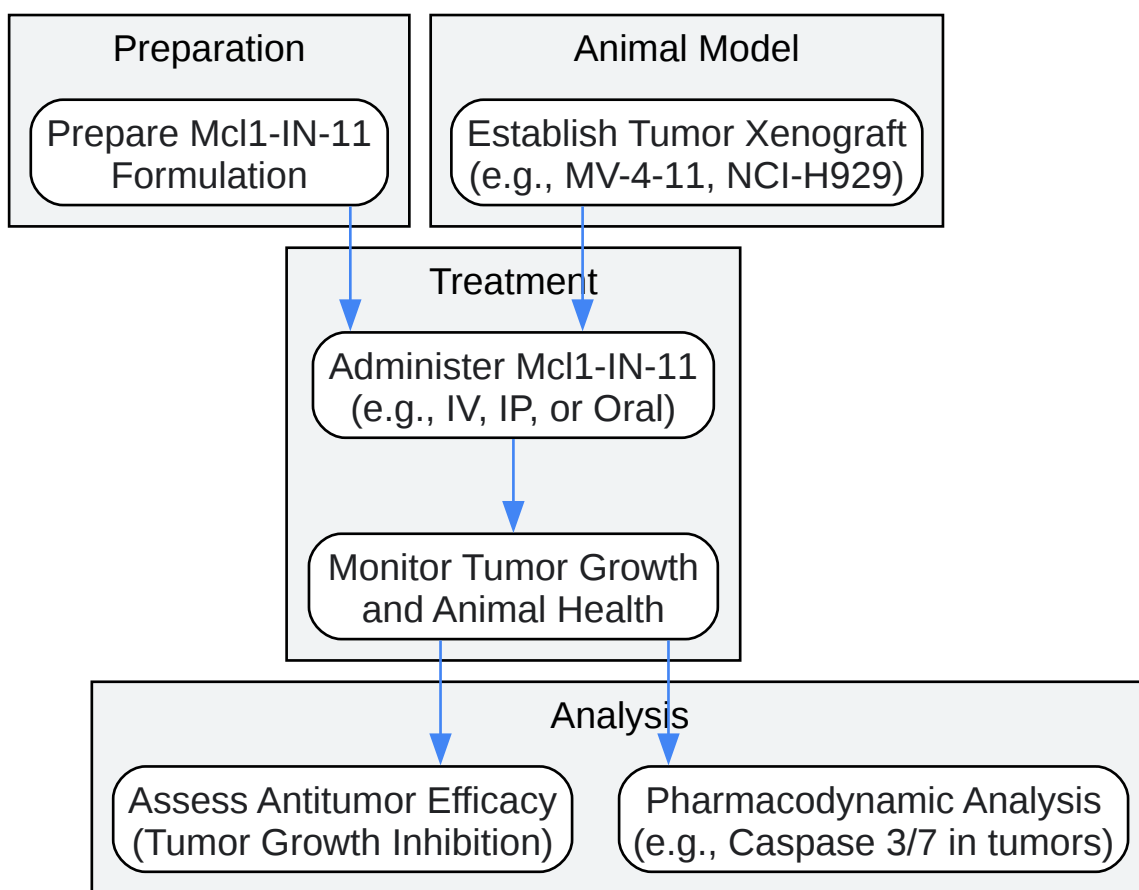
Protocol for Reconstituting **Mcl1-IN-11** to a 10 mM Stock Solution:

- Centrifuge the vial of lyophilized **Mcl1-IN-11** at low speed to collect the powder at the bottom.
- Determine the amount of DMSO needed to achieve a 10 mM concentration based on the molecular weight of **Mcl1-IN-11** (refer to the manufacturer's datasheet for the exact molecular weight).
- Carefully add the calculated volume of DMSO to the vial.
- To aid dissolution, you may gently vortex the vial or sonicate it in a water bath. To increase solubility, the tube can be heated to 37°C.[1]
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C.

Mcl-1 Signaling Pathway

Mcl-1 is a key anti-apoptotic protein belonging to the Bcl-2 family. Its expression and activity are tightly regulated by various signaling pathways, making it a critical node in cell survival and apoptosis.[2][3][4] Overexpression of Mcl-1 is associated with tumorigenesis and resistance to cancer therapies.[5] **Mcl1-IN-11** inhibits Mcl-1, thereby promoting apoptosis in cancer cells dependent on Mcl-1 for survival.





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